

Proper Disposal of YM-1: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: YM-1

Cat. No.: B8248225

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For researchers, scientists, and drug development professionals utilizing **YM-1**, an Hsp70 activator, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and a step-by-step workflow for the safe handling and disposal of **YM-1** (CAS Number: 409086-68-6)[1].

YM-1, a cell-permeable rhodacyanine derivative, is a stable analog of MKT-077 and acts as an allosteric activator of Heat shock protein 70 (Hsp70)[2]. Due to its chemical nature, specific procedures must be followed to mitigate risks to personnel and the environment.

Key Safety and Handling Information

Before disposal, it is imperative to handle **YM-1** with appropriate care. Always consult the material safety data sheet (MSDS) for complete safety information. General handling precautions include wearing personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat.

Storage: **YM-1** should be stored at -20°C, protected from light, and kept under an inert gas[2].

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **YM-1**.

Property	Value
CAS Number	409086-68-6
Molecular Formula	$C_{20}H_{19}N_3OS_2 \cdot xHCl$
Molecular Weight	381.51 g/mol (free base)
Appearance	Orange-red solid
Solubility	Soluble in DMSO

YM-1 Disposal Protocol

The primary directive for the disposal of **YM-1**, as with most laboratory chemicals, is to adhere to local, state, and federal regulations. Improper disposal can lead to environmental contamination and legal repercussions.

General Disposal Guidelines:

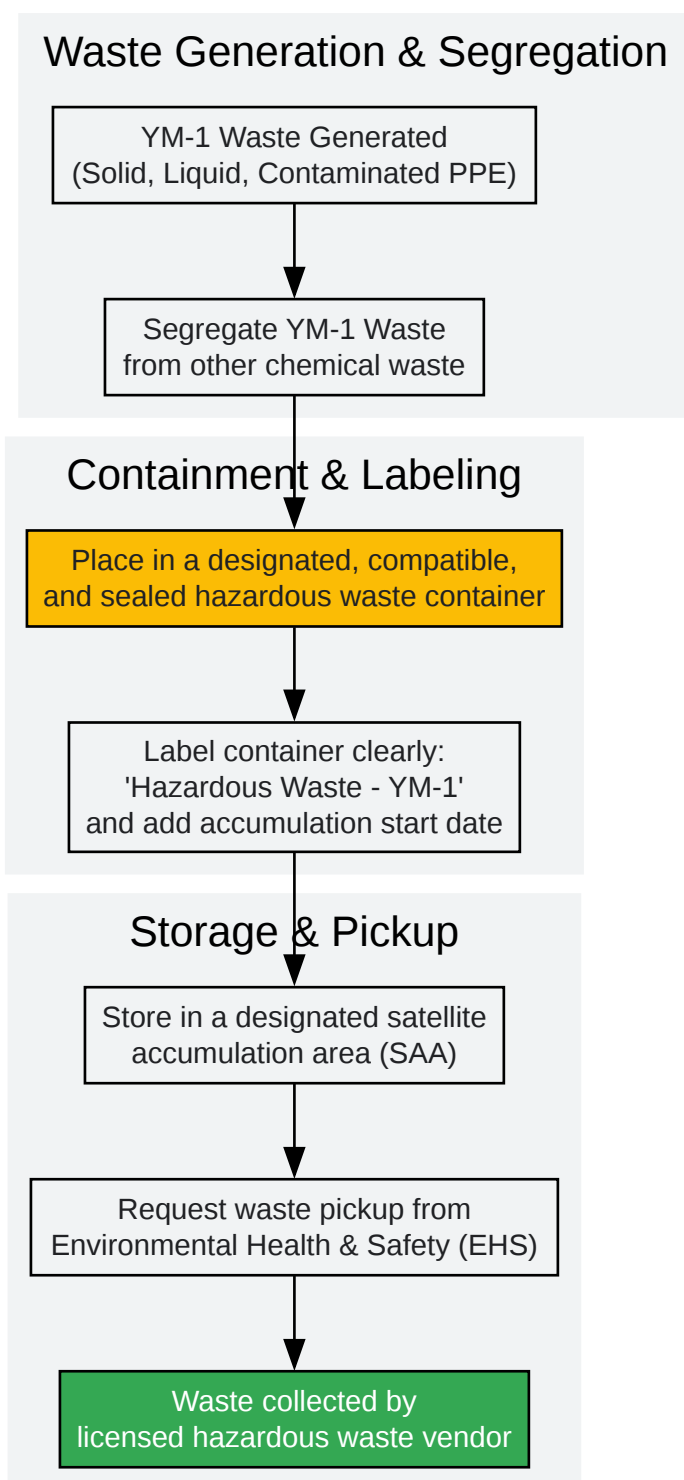
According to safety data information from Merck, waste material must be disposed of in accordance with national and local regulations[3][4]. Key principles include:

- Do not mix **YM-1** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.
- Original Containers: Whenever possible, leave the chemical in its original container[3][4].
- Contaminated Materials: Treat any materials that have come into contact with **YM-1**, such as pipette tips, gloves, and empty containers, as hazardous waste. Handle uncleaned containers as you would the product itself[3].
- Professional Disposal: The universally recommended method for chemical waste is to use a licensed hazardous waste disposal company[5]. Do not dispose of **YM-1** down the drain or in regular trash[5].

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **YM-1** waste in a laboratory setting.

YM-1 Disposal Workflow



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